

Application Notes and Protocols for the Preparation of GW542573X Stock Solutions

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Compound of Interest

Compound Name: **GW542573X**

Cat. No.: **B1672468**

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed instructions for the preparation, storage, and handling of stock solutions of **GW542573X**, a selective activator of KCa2.1 (SK1) channels. Adherence to these protocols is crucial for ensuring the stability, and consistent performance of the compound in downstream applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **GW542573X** is essential for its proper handling and use in experimental settings. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	364.4 g/mol	[1] [2]
Molecular Formula	C ₁₉ H ₂₈ N ₂ O ₅	[1]
CAS Number	660846-41-3	[1]
Appearance	White to off-white solid	[2] [3]
Purity	>98%	[4]

Solubility Data

GW542573X exhibits solubility in several common laboratory solvents. However, it is important to note reports of instability in DMSO and as a solid, necessitating careful solvent selection and storage. It is recommended to store the compound under desiccating conditions.

Solvent	Maximum Concentration	Reference
Ethanol	100 mM	
DMSO	100 mM - 125 mg/mL (~343 mM)	[2][3]
PBS (pH 7.2)	≥10 mg/mL	[4]

Note on DMSO: While soluble, some suppliers note that **GW542573X** is unstable in DMSO. If DMSO is necessary for your experimental system, it is advisable to prepare fresh solutions and use them immediately. For long-term storage, ethanol is the preferred solvent.

Experimental Protocols

This section provides a step-by-step guide for the preparation of a 10 mM stock solution of **GW542573X** in ethanol.

Materials

- **GW542573X** solid powder
- Anhydrous ethanol (≥99.5%)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation (10 mM in Ethanol)

- Equilibration: Allow the vial of **GW542573X** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out the desired amount of **GW542573X** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.644 mg of the compound.
- Solvent Addition: Add the appropriate volume of anhydrous ethanol to the vial containing the **GW542573X** powder. To continue the example, add 1 mL of ethanol.
- Dissolution: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.^[2] For short-term storage, +4°C is acceptable.

Calculation for Stock Solution Preparation

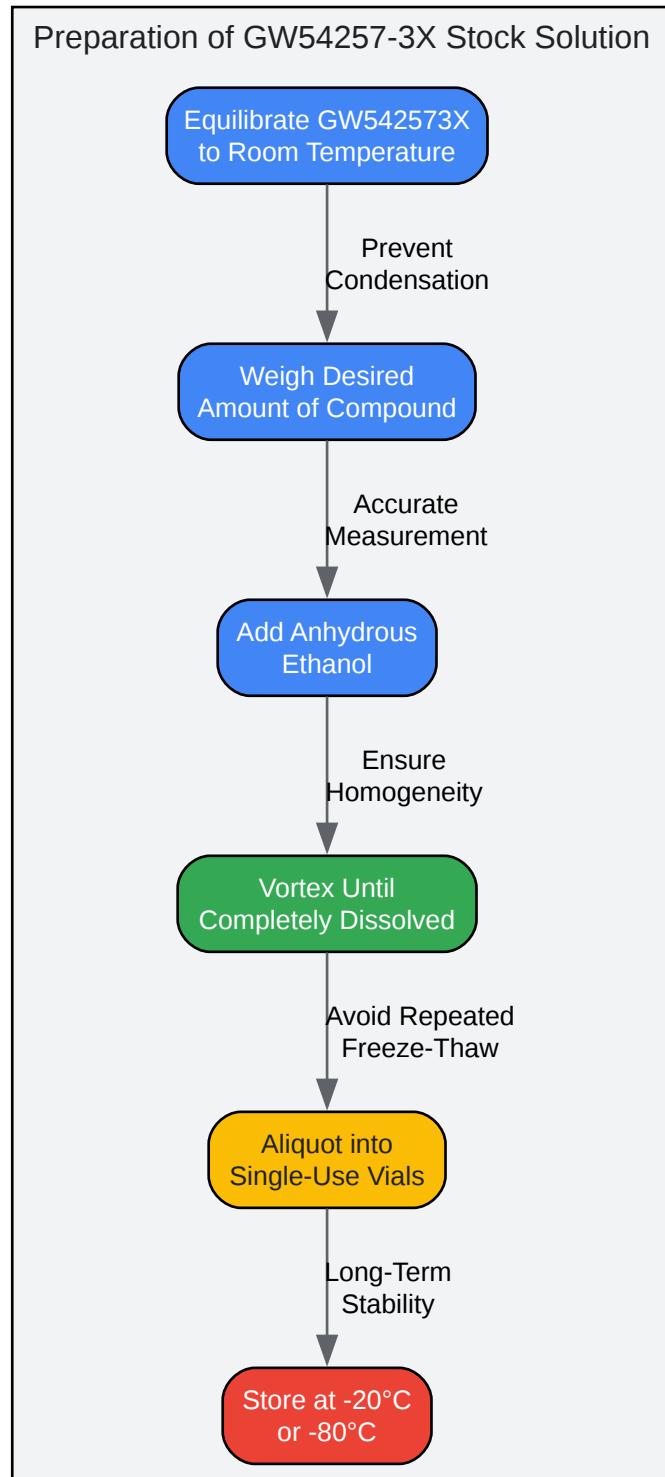
To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example: To prepare 5 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 5 \text{ mL} \times 364.4 \text{ g/mol} / 1000 = 18.22 \text{ mg}$

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **GW542573X** stock solution.

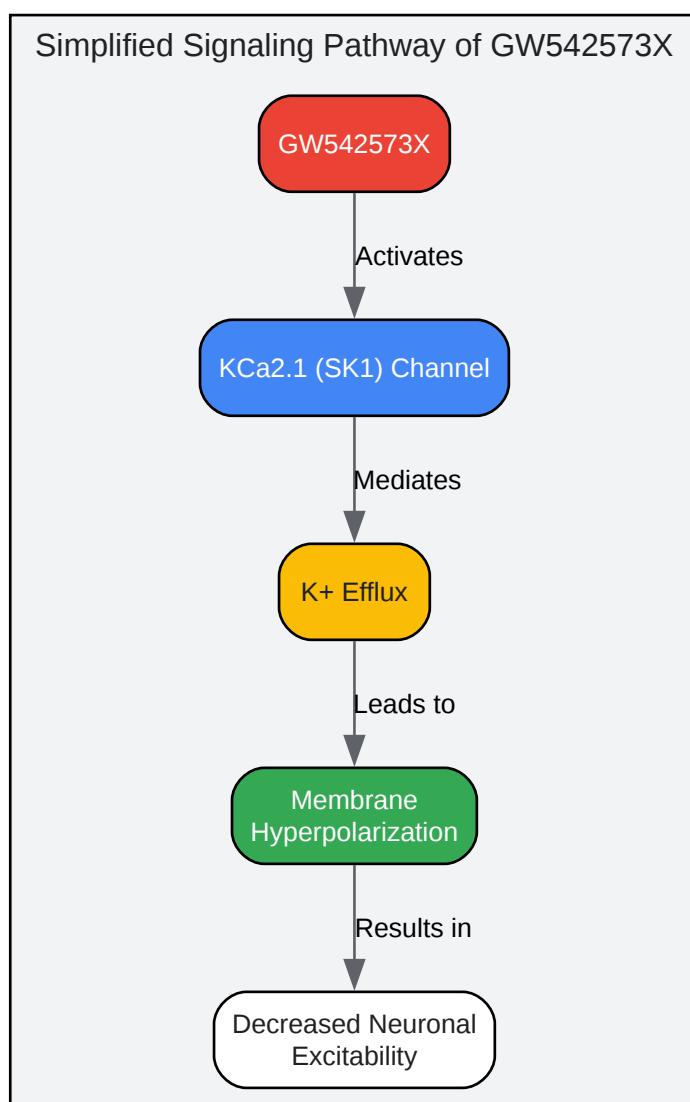


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Caption: Workflow for preparing **GW542573X** stock solution.

Signaling Pathway Context

GW542573X is a selective activator of the KCa2.1 (SK1) subtype of small-conductance calcium-activated potassium channels. These channels play a crucial role in regulating neuronal excitability by contributing to the afterhyperpolarization that follows an action potential.



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Caption: Action of **GW542573X** on the KCa2.1 channel.

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